

# Application Notes: Reactive Blue 5 in Textile Dyeing Research

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## Compound of Interest

Compound Name: Reactive blue 5

Cat. No.: B090824

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## Introduction

**Reactive Blue 5** (C.I. **Reactive Blue 5**) is an anthraquinone-based reactive dye known for its bright, brilliant blue shade.[1] It is widely used in the textile industry for dyeing cellulosic fibers such as cotton and viscose, as well as protein fibers like wool and silk.[1] Reactive dyes form a covalent bond with the fiber, resulting in excellent wet fastness properties.[2][3] This strong bond is typically formed under alkaline conditions, following an initial exhaustion phase in the presence of an electrolyte.[2][4] The study of **Reactive Blue 5**, and similar dyes like Reactive Black 5, is crucial for optimizing dyeing processes, enhancing dye-fiber interaction, and minimizing environmental impact by improving dye fixation and reducing effluent.[5]

## Mechanism of Dyeing

The dyeing process with reactive dyes on cellulosic fibers like cotton occurs in three main stages:

- **Exhaustion:** The dye molecules are adsorbed onto the fiber surface from the aqueous solution. This process is facilitated by the addition of an electrolyte, such as Glauber's salt (sodium sulfate), which neutralizes the negative surface charge of the cotton fiber, thereby promoting dye uptake.[2][4]
- **Fixation:** In the presence of an alkali, such as soda ash (sodium carbonate), the cellulose fiber is ionized ( $\text{Cellulose-O}^-$ ). The reactive group of the dye then undergoes a nucleophilic

substitution or addition reaction with the ionized fiber, forming a strong, stable covalent bond.  
[2][4]

- **Wash-off:** After fixation, a thorough washing or "soaping" process is required to remove any unfixed or hydrolyzed dye from the fabric surface.[2][4] This step is critical for achieving high wet fastness and preventing color bleeding.[6]

## Key Parameters in Dyeing Research

Several parameters are investigated to understand and optimize the dyeing process:

- **Adsorption Kinetics:** Studies the rate of dye uptake by the fiber. The adsorption of reactive dyes like Reactive Black 5 onto cotton often follows a pseudo-second-order kinetic model, indicating that the rate-limiting step may be a chemical sorption process.[5][7][8]
- **Adsorption Isotherms:** At equilibrium, the distribution of dye between the fiber and the dyebath is described by models like the Langmuir and Freundlich isotherms. The Langmuir model suggests a monolayer coverage of dye on the fiber surface.[5][9]
- **Thermodynamics:** Parameters such as enthalpy ( $\Delta H^\circ$ ), entropy ( $\Delta S^\circ$ ), and Gibbs free energy ( $\Delta G^\circ$ ) reveal the nature of the dyeing process. For many reactive dyes, the process is endothermic ( $\Delta H^\circ > 0$ ) and spontaneous ( $\Delta G^\circ < 0$ ), with adsorption favored at higher temperatures.[5][9]
- **Dyeing Conditions:** Factors like pH, temperature, initial dye concentration, and electrolyte concentration significantly affect dye adsorption and fixation.[5][10]

## Quantitative Data Summary

The following tables summarize key quantitative data from research on **Reactive Blue 5** and analogous reactive dyes.

Table 1: Adsorption Isotherm and Kinetic Model Parameters for Reactive Dyes on Cotton

Parameter	Model	Value/Observation	Reference
Adsorption Isotherm	Langmuir	Fits well, suggesting monolayer dye coverage.	[5][9]
	Freundlich	Also used, indicates physical adsorption on heterogeneous surfaces.	[11]
Adsorption Kinetics	Pseudo-Second-Order	Best describes the adsorption process, suggesting chemisorption is rate-limiting.	[5][7][8][12]
Maximum Adsorption	Langmuir (q_max)	25.77 mg/g at 298 K (for a similar reactive dye).	[12]

| Effect of Temperature | Adsorption Capacity | Increases with increasing temperature, indicating an endothermic process. |[5][9] |

Table 2: Thermodynamic Parameters for Reactive Dye Adsorption on Cotton | Parameter | Symbol | Typical Value/Interpretation | Reference | | :--- | :--- | :--- | :--- | | Enthalpy Change |  $\Delta H^\circ$  | Positive | The adsorption process is endothermic. |[5][9][11] | | Entropy Change |  $\Delta S^\circ$  | Positive | Increased randomness at the solid-liquid interface during adsorption. |[11] | | Gibbs Free Energy |  $\Delta G^\circ$  | Negative | The adsorption process is spontaneous. |[9] |

Table 3: Typical Colorfastness Properties of **Reactive Blue 5** on Cotton

Fastness Property	Test Standard (Typical)	Grade (1-5 Scale*)	Reference
Light Fastness	ISO 105-B02	5-6	[1]
Washing Fastness	ISO 105-C06	4-5	[13][14]
Perspiration Fastness	ISO 105-E04	5	[1]
Rubbing (Crocking)	ISO 105-X12	Dry: 4-5, Wet: 3-4	[13][14]

\*Note: Lightfastness is often rated on a 1-8 Blue Wool scale.[15] A 1-5 scale is used here for consistency, where higher grades indicate better fastness.[16]

## Experimental Protocols

### Protocol 1: Exhaust Dyeing of Cotton Fabric with Reactive Blue 5

Objective: To dye a cotton fabric sample using an exhaust method.

Materials:

- Scoured and bleached cotton fabric
- **Reactive Blue 5** dye
- Glauber's salt ( $\text{Na}_2\text{SO}_4$ )
- Soda ash ( $\text{Na}_2\text{CO}_3$ )
- Wetting agent
- Sequestering agent
- Leveling agent
- Laboratory dyeing machine (e.g., beaker dyer)

#### Procedure:

- Recipe Calculation: Prepare a recipe based on the weight of the fabric (o.w.f). For a medium shade (e.g., 2% shade):
  - **Reactive Blue 5**: 2% o.w.f
  - Glauber's Salt: 40 g/L[4]
  - Soda Ash: 14 g/L[4]
  - Wetting/Leveling/Sequestering agents: ~1 g/L each[4]
  - Material to Liquor Ratio (MLR): 1:20[17]
- Dyebath Preparation: Fill the dyeing vessel with the required amount of water. Add the sequestering, wetting, and leveling agents and mix well. Add the pre-dissolved dye solution.
- Dyeing - Exhaustion Phase:
  - Introduce the cotton fabric into the dyebath at room temperature.
  - Run the machine for 10 minutes.
  - Gradually add the calculated amount of Glauber's salt over 15-20 minutes.
  - Raise the temperature to 60°C and run for 30 minutes to allow for dye exhaustion.[3][8]
- Dyeing - Fixation Phase:
  - Add the calculated amount of soda ash to the dyebath to raise the pH and initiate fixation.
  - Continue dyeing at 60°C for another 45-60 minutes.[17]
- Wash-off and Soaping:
  - Drain the dyebath.
  - Rinse the fabric with cold water.

- Perform a soaping wash at 90-95°C for 10-15 minutes with a non-ionic detergent (e.g., 2 g/L) to remove unfixed dye.
- Rinse thoroughly with hot water, followed by cold water, until the rinse water is clear.
- Drying: Squeeze the excess water from the fabric and air-dry or oven-dry at a moderate temperature.

## Protocol 2: Assessment of Colorfastness to Washing (ISO 105-C06)

Objective: To determine the resistance of the dyed fabric's color to laundering.

Materials:

- Dyed fabric specimen (e.g., 10x4 cm)
- Multifiber adjacent fabric (containing wool, cotton, nylon, polyester, etc.)
- ISO standard soap solution (e.g., 5 g/L)
- Sodium perborate (if required by the specific test method)[\[18\]](#)
- Launder-Ometer or similar apparatus
- Stainless steel balls (for mechanical agitation)
- Grey Scale for Assessing Staining and Color Change

Procedure:

- Sample Preparation: Stitch the dyed fabric specimen to the multifiber fabric of the same size.
- Washing: Place the composite specimen in a stainless steel container of the Launder-Ometer. Add the required volume of washing solution and stainless steel balls.
- Test Cycle: Seal the container and run the machine for the specified time and temperature (e.g., 30 minutes at 40°C for test A1S).[\[18\]](#)

- Rinsing and Drying: After the cycle, remove the specimen, rinse it thoroughly in cold water, and then air-dry at a temperature not exceeding 60°C.
- Evaluation: Allow the sample to condition. Compare the color change of the dyed specimen with the original fabric using the Grey Scale for Color Change. Compare the degree of staining on each strip of the multifiber fabric with an unstained piece using the Grey Scale for Staining. Rate on a scale of 1 (poor) to 5 (excellent).<sup>[16][18][19]</sup>

## Protocol 3: Assessment of Colorfastness to Rubbing (ISO 105-X12)

Objective: To determine the amount of color transferred from the fabric surface by rubbing.

Materials:

- Dyed fabric specimen
- Standard white cotton rubbing cloth
- Crockmeter (rubbing fastness tester)
- Grey Scale for Assessing Staining

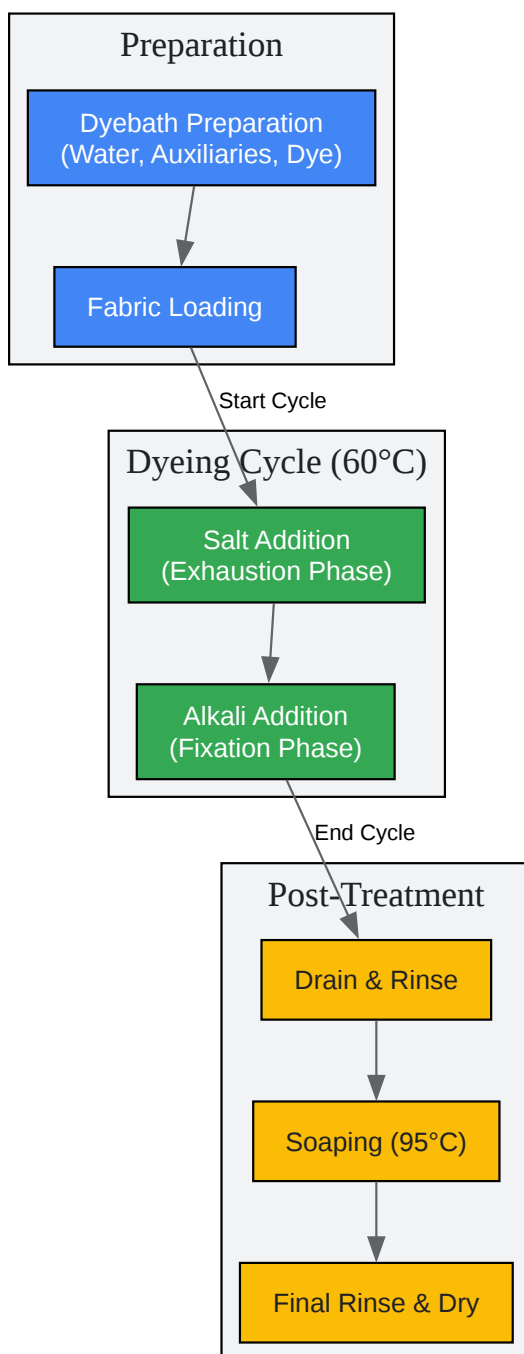
Procedure:

- Dry Rubbing:
  - Mount the dyed fabric specimen onto the base of the Crockmeter.
  - Fix a piece of dry rubbing cloth onto the rubbing finger.
  - Lower the finger onto the specimen and perform 10 complete turns of the crank at a rate of one turn per second.
- Wet Rubbing:
  - Soak a fresh piece of rubbing cloth in deionized water and squeeze it to a specific wet pick-up (typically 100%).

- Repeat the rubbing procedure with the wet cloth.
- Evaluation: Remove the rubbing cloths and allow them to air-dry. Evaluate the degree of staining on each cloth using the Grey Scale for Staining. Rate on a scale of 1 (heavy staining) to 5 (no staining).[\[19\]](#)[\[20\]](#)

## Visualizations

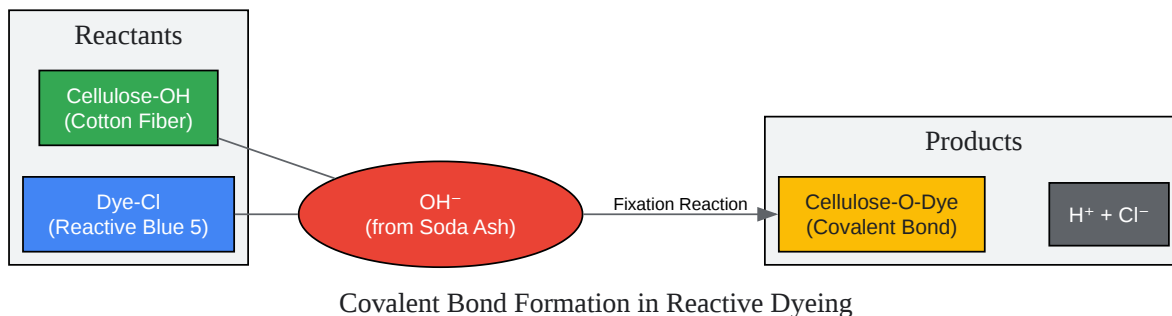




Exhaust Dyeing Workflow for Reactive Blue 5

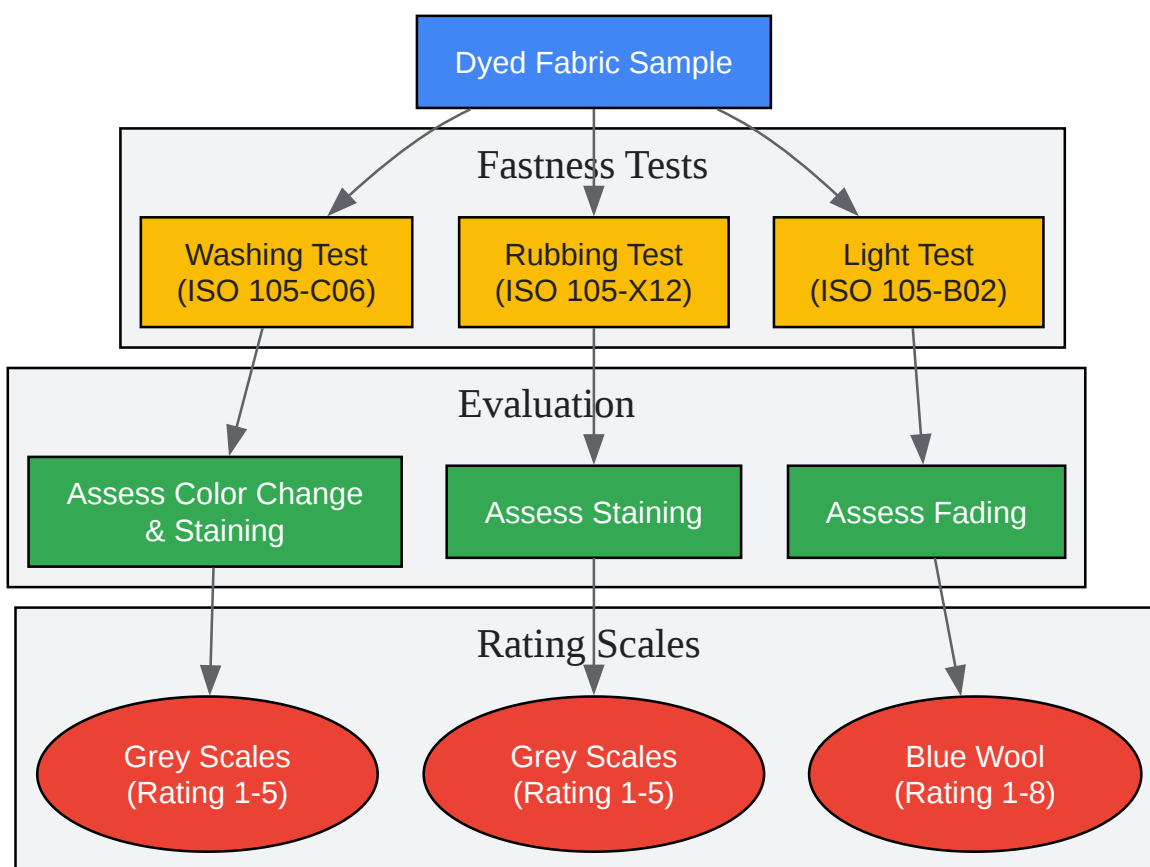
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Caption: Workflow for the exhaust dyeing of cotton with **Reactive Blue 5**.



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Caption: Simplified reaction showing covalent bond formation.



Colorfastness Testing Workflow

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Caption: Workflow for common colorfastness tests on dyed textiles.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. textileschool.com [textileschool.com]
- 3. Reactive Dyeing - Rudolf GmbH [rudolf-group.co.id]
- 4. Reactive Dyeing of Cotton in the Lab [textilepad.com]
- 5. sciencepub.net [sciencepub.net]
- 6. nbinno.com [nbinno.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Isotherm, Kinetic and Thermodynamic of Reactive Blue 5 (RB5) Dye Adsorption Using Fe<sub>3</sub>O<sub>4</sub> Nanoparticles and Activated Carbon Magnetic Composite [jcst.icrc.ac.ir]
- 10. tlr-journal.com [tlr-journal.com]
- 11. tandfonline.com [tandfonline.com]
- 12. researchgate.net [researchgate.net]
- 13. Eco Friendly Textile Dyeing Of Cotton With Reactive Dyes C I Reactive Blue 5 [m.synthetic-dyes.com]
- 14. mdpi.com [mdpi.com]
- 15. jamesdunloptextiles.com [jamesdunloptextiles.com]
- 16. blog.qima.com [blog.qima.com]
- 17. researchgate.net [researchgate.net]
- 18. intouch-quality.com [intouch-quality.com]
- 19. testtextile.com [testtextile.com]

- 20. atlantis-press.com [atlantis-press.com]
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